

# Solubility of Octaethylene Glycol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: Octaethylene glycol

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This technical guide provides a comprehensive overview of the solubility characteristics of **octaethylene glycol** (OEG) in various organic solvents. OEG, a discrete polyethylene glycol (PEG) compound with eight ethylene glycol units, is a valuable tool in biomedical research and drug development, often used as a linker, spacer, or solubilizing agent. Understanding its solubility profile is critical for its effective application in formulation, synthesis, and bioconjugation.

## Core Physical Properties of Octaethylene Glycol

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>34</sub> O <sub>9</sub>
Molecular Weight	370.44 g/mol
Appearance	Colorless, viscous liquid
CAS Number	5117-19-1[1]

## Quantitative Solubility Data

Direct quantitative solubility data for **octaethylene glycol** in a wide range of organic solvents is not readily available in published literature. However, extensive data exists for Polyethylene Glycol 400 (PEG 400), which has an average molecular weight (380-420 g/mol ) very close to

that of **octaethylene glycol**. The solubility behavior of OEG is expected to be highly similar to that of PEG 400. The following table summarizes the miscibility of PEG 400, and by extension OEG, with common organic solvents.

Solvent	Chemical Class	Miscibility with OEG/PEG 400
Water	Protic, Polar	Miscible[2][3]
Acetone	Aprotic, Polar	Miscible[2]
Ethanol	Protic, Polar	Miscible[3]
Methanol	Protic, Polar	Miscible
Benzene	Aromatic, Nonpolar	Miscible
Toluene	Aromatic, Nonpolar	Miscible
Glycerin	Protic, Polar	Miscible
Glycols	Protic, Polar	Miscible
Aromatic Hydrocarbons	Aromatic, Nonpolar	Miscible
Aliphatic Hydrocarbons (e.g., Hexane, Heptane)	Aliphatic, Nonpolar	Not Miscible
Diethyl Ether	Ether, Nonpolar	Not Miscible

## Experimental Protocol for Determining Liquid-Liquid Miscibility

The following is a generalized experimental protocol for determining the miscibility of **octaethylene glycol** with an organic solvent, based on the standard "shake-flask" method. This method is a foundational technique for assessing solubility.

Objective: To determine if **octaethylene glycol** is miscible with a given organic solvent at a specific temperature.

Materials:

- **Octaethylene glycol (OEG)**
- Test organic solvent
- Graduated cylinders or pipettes
- Scintillation vials or test tubes with secure caps (e.g., 20 mL)
- Vortex mixer
- Constant temperature water bath or incubator
- Light source for visual inspection

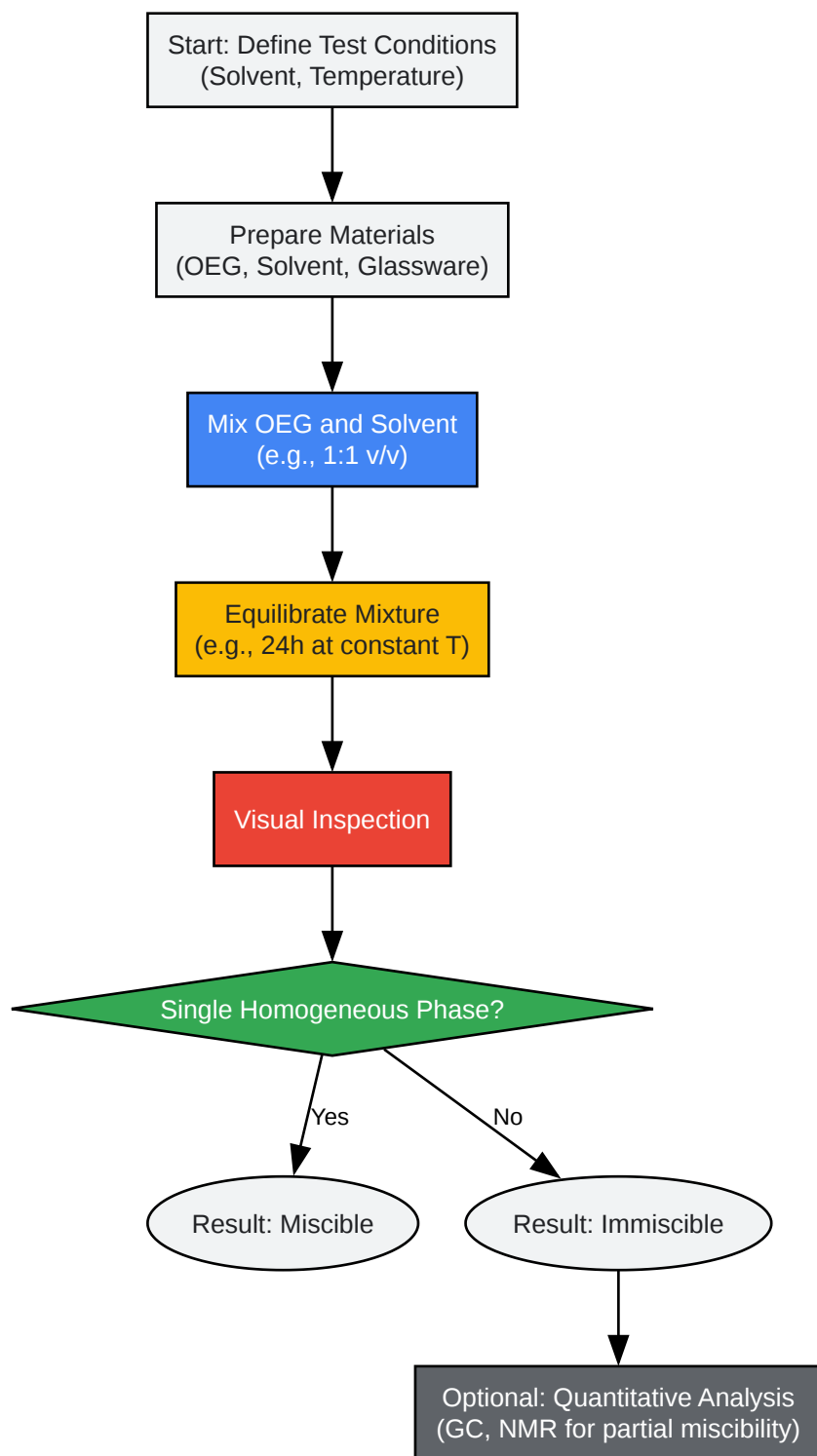
#### Methodology:

- Preparation:
  - Ensure all glassware is clean and dry to prevent contamination.
  - Bring the OEG and the test solvent to the desired experimental temperature (e.g., 25 °C) by placing them in a constant temperature bath for at least 30 minutes.
- Mixing:
  - In a labeled vial, add a known volume of the organic solvent (e.g., 5 mL).
  - To the same vial, add an equal volume of OEG (5 mL). This creates a 1:1 (v/v) mixture.
  - Securely cap the vial.
- Equilibration:
  - Vigorously mix the contents of the vial using a vortex mixer for 2-3 minutes to ensure thorough dispersion.
  - Place the vial back into the constant temperature bath and allow it to equilibrate for at least 24 hours. This extended period allows for the system to reach thermodynamic equilibrium.

- Observation and Analysis:
  - After the equilibration period, carefully remove the vial from the bath.
  - Visually inspect the contents against a light source.
    - Miscible: The mixture will appear as a single, clear, homogeneous phase with no visible interface or cloudiness.
    - Immiscible: The mixture will separate into two distinct liquid layers. The presence of an interface confirms immiscibility.
    - Partially Miscible: The mixture may appear cloudy or form an emulsion that does not fully separate, indicating some degree of mutual solubility.
- Confirmation (Optional):
  - For a more quantitative assessment, especially in cases of partial miscibility, analytical techniques such as gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy can be employed to determine the concentration of OEG in the solvent phase and vice-versa.

## Logical Workflow for Solubility Assessment

The following diagram illustrates the logical workflow for determining the solubility of **octaethylene glycol** in an organic solvent.



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Caption: Workflow for determining the miscibility of **octaethylene glycol**.

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## References

- 1. 5117-19-1 CAS MSDS (Octaethylene glycol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. PEG 400 - Wikipedia [en.wikipedia.org]
- 3. PEG 400 [chembk.com]
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